

α -Viniferin: A Technical Guide to the Resveratrol Trimer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Viniferin*

Cat. No.: *B015508*

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Abstract

α -Viniferin, a naturally occurring oligostilbene, is a cyclic trimer of resveratrol.[1][2] Found in various plants, including grapevines (*Vitis vinifera*) and *Caragana* species, it has garnered significant scientific interest for its diverse and potent pharmacological activities.[1][3][4] These activities, which include anti-inflammatory, anticancer, neuroprotective, and anti-angiogenic effects, position α -viniferin as a promising candidate for further investigation in drug discovery and development.[5][6][7][8] This technical guide provides a comprehensive overview of α -viniferin, focusing on its chemical properties, biosynthesis, quantitative biological data, and the molecular mechanisms underlying its effects. Detailed experimental protocols and visual representations of key signaling pathways are included to facilitate further research.

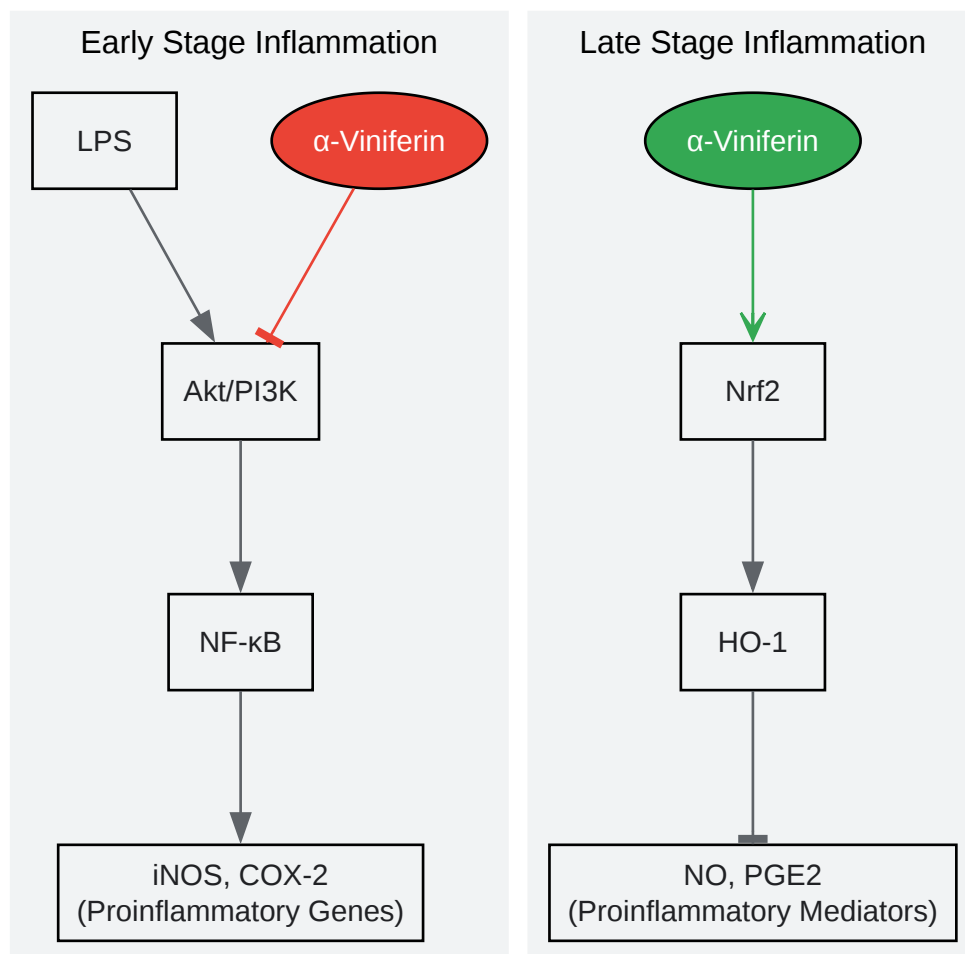
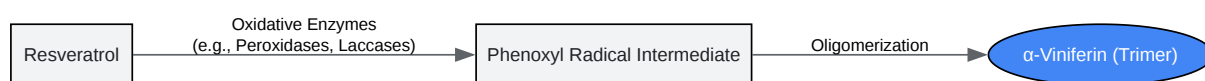
Chemical and Physical Properties

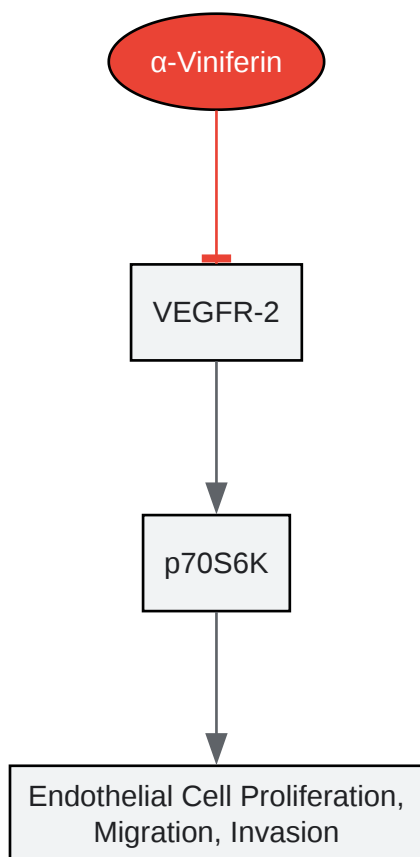
α -Viniferin is a complex polyphenol with a nine-membered macrocyclic structure formed from three resveratrol units.[2] Its chemical formula is $C_{42}H_{30}O_9$, with a molecular weight of 678.7 g/mol.[2] The molecule's structure incorporates three 6-hydroxy-2-(4-hydroxyphenyl)-2,3-dihydro-1-benzofuran moieties.[2]

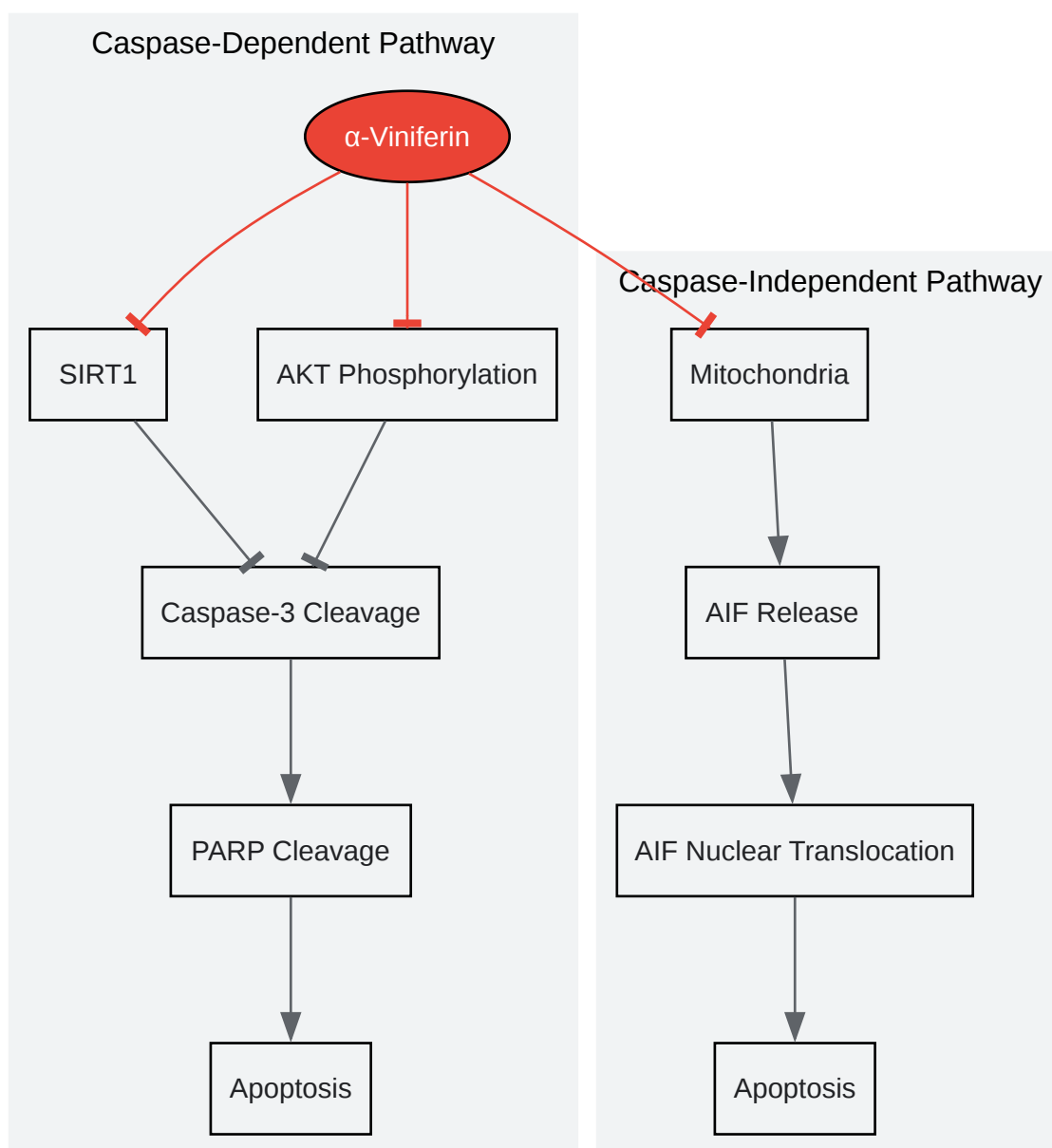
Property	Value	Reference
Molecular Formula	C42H30O9	[9]
Molecular Weight	678.7 g/mol	[2]
IUPAC Name	(2R,3R,10R,11R,18S,19S)-3,1 1,19-tris(4- hydroxyphenyl)-4,12,20- trioxaheptacyclo[16.6.1.12,5.1 10,13.021,25.09,27.017,26]he ptacosa- 1(25),5,7,9(27),13,15,17(26),2 1,23-nonaene-7,15,23-triol	[2]
Synonyms	(+)- α -Viniferin	[2]

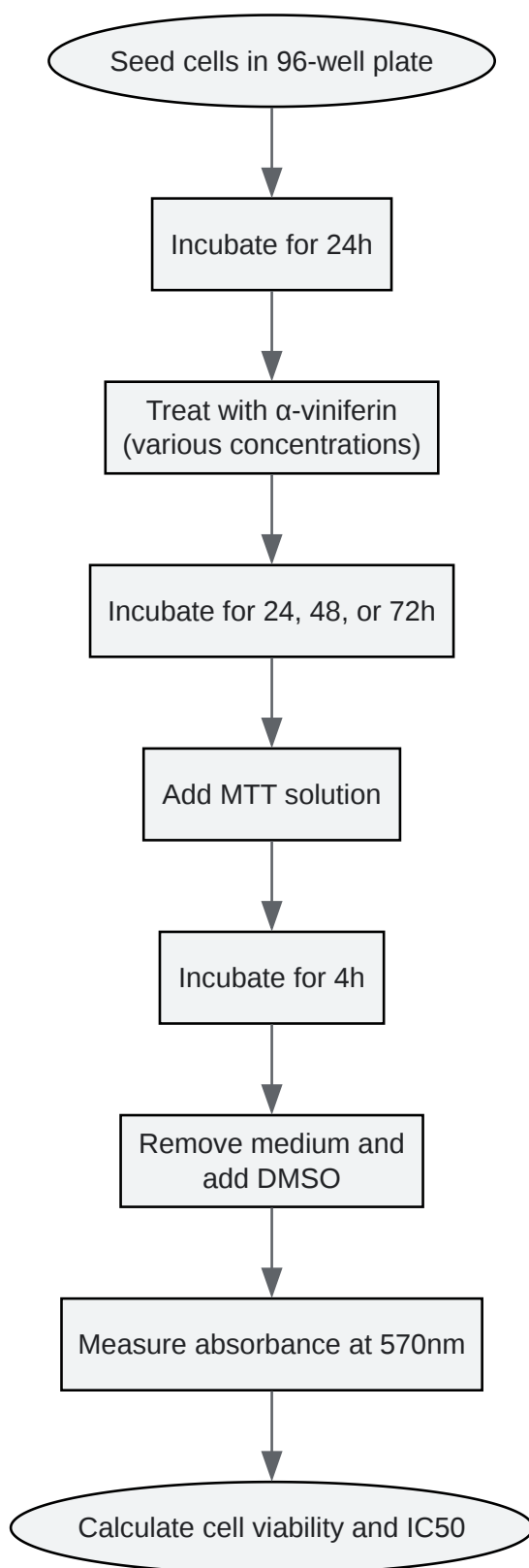
Biosynthesis from Resveratrol

α -Viniferin is biosynthesized from its monomeric precursor, resveratrol. This process is believed to involve an oxidative coupling mechanism.[1] In plants, this oligomerization is a defense response to stressors like microbial infections or UV radiation.[10] The formation of α -viniferin and other viniferins likely proceeds through the generation of phenoxy radical intermediates from resveratrol, which then undergo coupling reactions.[1]









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- To cite this document: BenchChem. [α -Viniferin: A Technical Guide to the Resveratrol Trimer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015508#alpha-viniferin-as-a-trimer-of-resveratrol]

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